Protocol for Forensic Analysis of Encrypted Mobile Devices Using MSAB Tools

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	MSAB	
Cat. No.:	B1677543	Get Quote

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

The proliferation of encrypted mobile devices presents a significant challenge in digital forensic investigations. Accessing and analyzing data from such devices requires specialized tools and methodologies to ensure evidentiary integrity. **MSAB**'s suite of forensic tools, including XRY for data extraction, XAMN for analysis, and XEC for management, provides a comprehensive ecosystem for handling encrypted devices.[1][2][3] This document outlines the detailed protocols for using **MSAB** tools in the forensic analysis of encrypted mobile devices, ensuring a forensically sound process from seizure to reporting.

The **MSAB** toolset is designed to tackle the complexities of modern mobile device security, offering capabilities to bypass various lock mechanisms and decrypt encrypted data.[4] XRY, the primary extraction tool, supports different extraction methods, with XRY Physical and XRY Pro being particularly crucial for encrypted devices as they can bypass the operating system to access raw data.[2][5] XRY Pro offers advanced capabilities, including the use of unique exploits to overcome sophisticated encryption and security measures.[5][6][7][8] Following extraction, XAMN allows for in-depth analysis of the recovered data, while XEC Director provides a centralized platform for managing cases and resources.

Tech Support

This protocol will detail the workflow and specific methodologies for logical and physical extractions, data analysis, and reporting, with a focus on addressing the challenges posed by encrypted mobile devices.

Data Presentation: MSAB Tool Capabilities for Encrypted Devices

The following tables summarize the capabilities of different **MSAB** tools in handling encrypted mobile devices.

Table 1: **MSAB** XRY Extraction Tool Capabilities

Feature	XRY Logical	XRY Physical	XRY Pro
Primary Function	Extracts live and file system data through communication with the OS.[9][10]	Bypasses the OS to perform a physical memory dump, accessing system, protected, and deleted data.[2][9]	Advanced extraction using unique exploits for the most secure and challenging devices.[5][6][7][8]
Encryption Bypass	Limited to unencrypted data accessible via the OS.	Can overcome certain security and encryption challenges on locked devices.[2]	Advanced capabilities for bypassing locks and decrypting data on highly secure devices.[6][7][8][11]
Supported Encryption	N/A	Full Disk Encryption (FDE), File-Based Encryption (FBE)[7]	Full Disk Encryption (FDE), File-Based Encryption (FBE), Secure Startup.[7][11]
Methods Used	Communication with the device's operating system.[10]	Physical memory dumping, passcode bypass.[2]	Brute-forcing, RAM dumps, unique exploits for various chipsets (Qualcomm, Exynos, Kirin, MTK, etc.).[3][7]
Use Case	Quick extraction of accessible data from unlocked or minimally secured devices.	Extraction from locked devices where a physical acquisition is possible.	High-priority cases involving modern, highly encrypted smartphones.

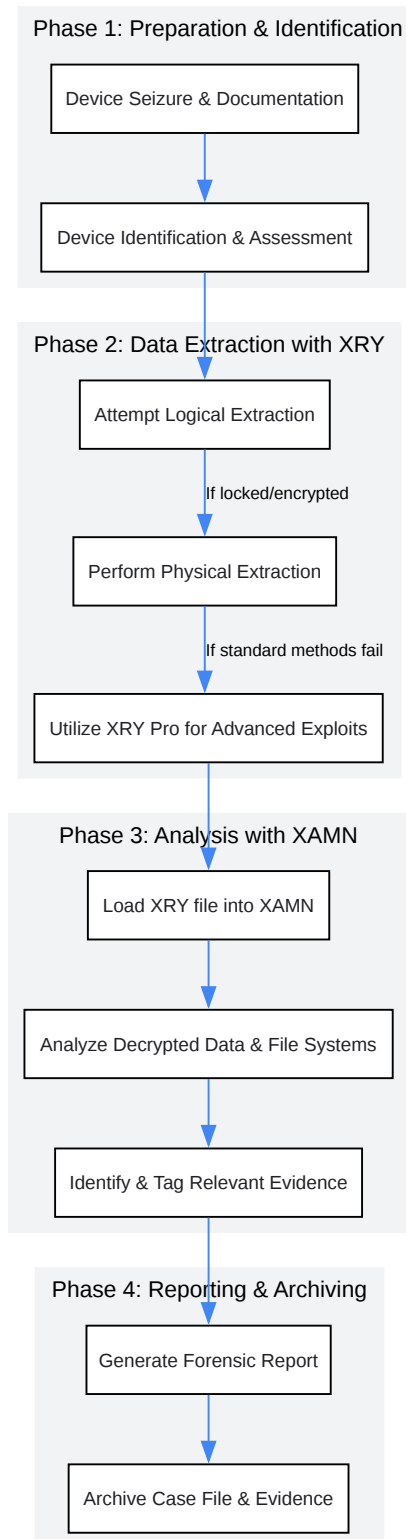Table 2: **MSAB** XAMN Analysis Tool Capabilities

Tech Support

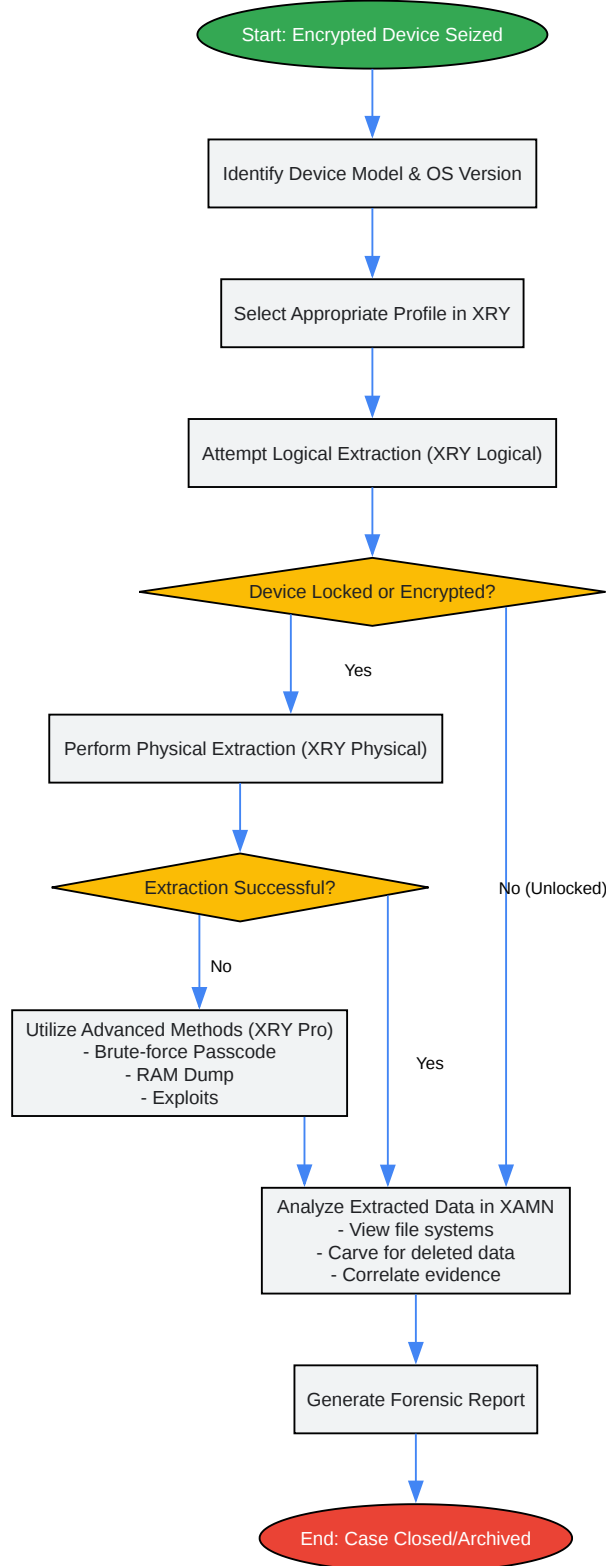| Feature	XAMN Viewer	XAMN Pro
Primary Function	Free tool for viewing, analyzing, and reporting on extracted mobile device data. [12][13]	Advanced analysis and reporting with powerful filtering, searching, and visualization options.[14]
Handling of Encrypted Data	Can view decrypted data from a forensically sound XRY file.	Provides tools to analyze decrypted file systems and data structures.
Key Features	Filtering by content category, text, time, and deleted data; Export to PDF, XML, HTML, Word, and Excel.	Advanced hex carving, timeline analysis, connection analysis, and geographical data visualization.[14]
Use Case	Distribution to stakeholders for review of forensic findings.	In-depth analysis by forensic experts to uncover critical evidence from complex datasets.

Experimental Protocols

General Workflow for Forensic Analysis of Encrypted Devices

The following workflow provides a structured approach to the forensic analysis of encrypted mobile devices using **MSAB** tools.

Forensic Workflow for Encrypted Devices using MSAB Tools

Phase 1: Preparation & Identification

Device Seizure & Documentation

Device Identification & Assessment

Phase 2: Data Extraction with XRY

Attempt Logical Extraction

If locked/encrypted

Perform Physical Extraction

If standard methods fail

Utilize XRY Pro for Advanced Exploits

Phase 3: Analysis with XAMN

Load XRY file into XAMN

Analyze Decrypted Data & File Systems

Identify & Tag Relevant Evidence

Phase 4: Reporting & Archiving

Generate Forensic Report

Archive Case File & Evidence

Logical Flow of Encrypted Device Forensic Analysis with MSAB Tools

> **Need Custom Synthesis?**
>
> BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.
>
> Email: info@benchchem.com or Request Quote Online.

References

- 1. msab.com [msab.com]

- 2. XRY Physical — Physical Extraction XRY Software | MSAB [msab.com]

- 3. Digital Forensics Software & Investigation Tools | MSAB [msab.com]

- 4. certifiedsystemsgroup.com [certifiedsystemsgroup.com]

- 5. XRY — Mobile Data Forensic Phone Extraction & Recovery | MSAB [msab.com]

- 6. msab.com [msab.com]

- 7. msab.com [msab.com]

- 8. scribd.com [scribd.com]

- 9. secez.com [secez.com]

- 10. XRY Logical — Quick Extractions from Digital Devices | MSAB [msab.com]

- 11. XRY Pro - MSAB [msab.com]

- 12. XAMN — Mobile Forensic Data Analysis Software | MSAB [msab.com]

- 13. msab.com [msab.com]

- 14. msab.com [msab.com]

- To cite this document: BenchChem. [Protocol for Forensic Analysis of Encrypted Mobile Devices Using MSAB Tools]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677543#protocol-for-using-msab-tools-for-forensic-analysis-of-encrypted-devices]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com